

Dodovisone B (CAS Number 1616683-51-2): A Technical Overview

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Compound of Interest

Compound Name: *Dodovisone B*

Cat. No.: *B593475*

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Introduction

Dodovisone B, assigned the CAS number 1616683-51-2, is a naturally occurring isoprenylated flavonoid. It was first isolated from the aerial parts of the plant *Dodonaea viscosa*, a species known for its use in traditional medicine and for being a rich source of flavonoids, diterpenoids, and other bioactive compounds.^{[1][2]} This technical guide provides a summary of the available scientific information on **Dodovisone B**.

Chemical Properties

Dodovisone B is characterized by its core flavonoid structure substituted with isoprenyl groups. The molecular formula of **Dodovisone B** is $C_{27}H_{32}O_9$, and it has a molecular weight of 500.54 g/mol.^[1]

Table 1: Chemical and Physical Properties of **Dodovisone B**

Property	Value	Source
CAS Number	1616683-51-2	[1]
Molecular Formula	C ₂₇ H ₃₂ O ₉	[1]
Molecular Weight	500.54 g/mol	[1]
Class	Isoprenylated Flavonoid	[1]
Natural Source	Dodonaea viscosa	[1][2]

Biological Activity and Mechanism of Action

As of the current date, there is a notable lack of publicly available scientific literature detailing the specific biological activity, mechanism of action, or associated signaling pathways for **Dodovisone B**. The initial scientific publication that described the isolation and characterization of **Dodovisone B** focused exclusively on its chemical structure elucidation through spectroscopic analysis and did not report any biological assays.[1][2]

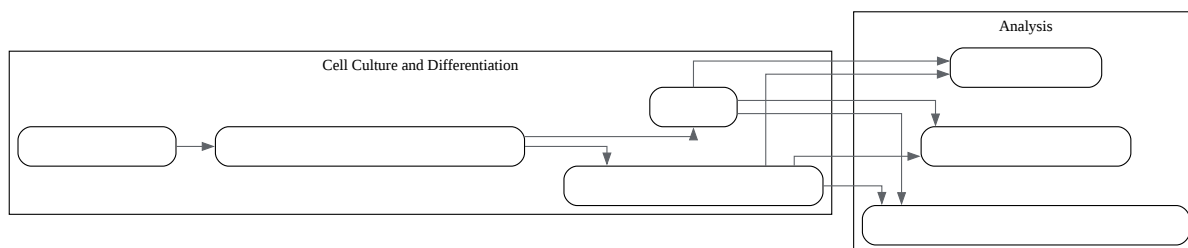
Subsequent searches for studies that have cited the original publication or independently investigated **Dodovisone B** have not yielded any data on its bioactivity. Therefore, no quantitative data, experimental protocols for biological assays, or established signaling pathways directly involving **Dodovisone B** can be provided at this time.

Potential Areas of Investigation Based on Related Compounds

While direct evidence for **Dodovisone B**'s bioactivity is absent, studies on other isoprenylated flavonoids isolated from *Dodonaea viscosa* may offer insights into its potential therapeutic properties. Research conducted on compounds structurally related to **Dodovisone B**, such as various dodoviscins, has shown that these molecules can promote adipocyte differentiation in 3T3-L1 cells.[3] This activity was characterized by an increase in triglyceride levels and the upregulation of adipocyte-specific genes, including aP2 and GLUT4.[3]

Given these findings, a hypothetical area of investigation for **Dodovisone B** could be its role in adipogenesis and lipid metabolism. The general experimental workflow for such an investigation is outlined below.

Hypothetical Experimental Workflow for Adipogenesis Assay

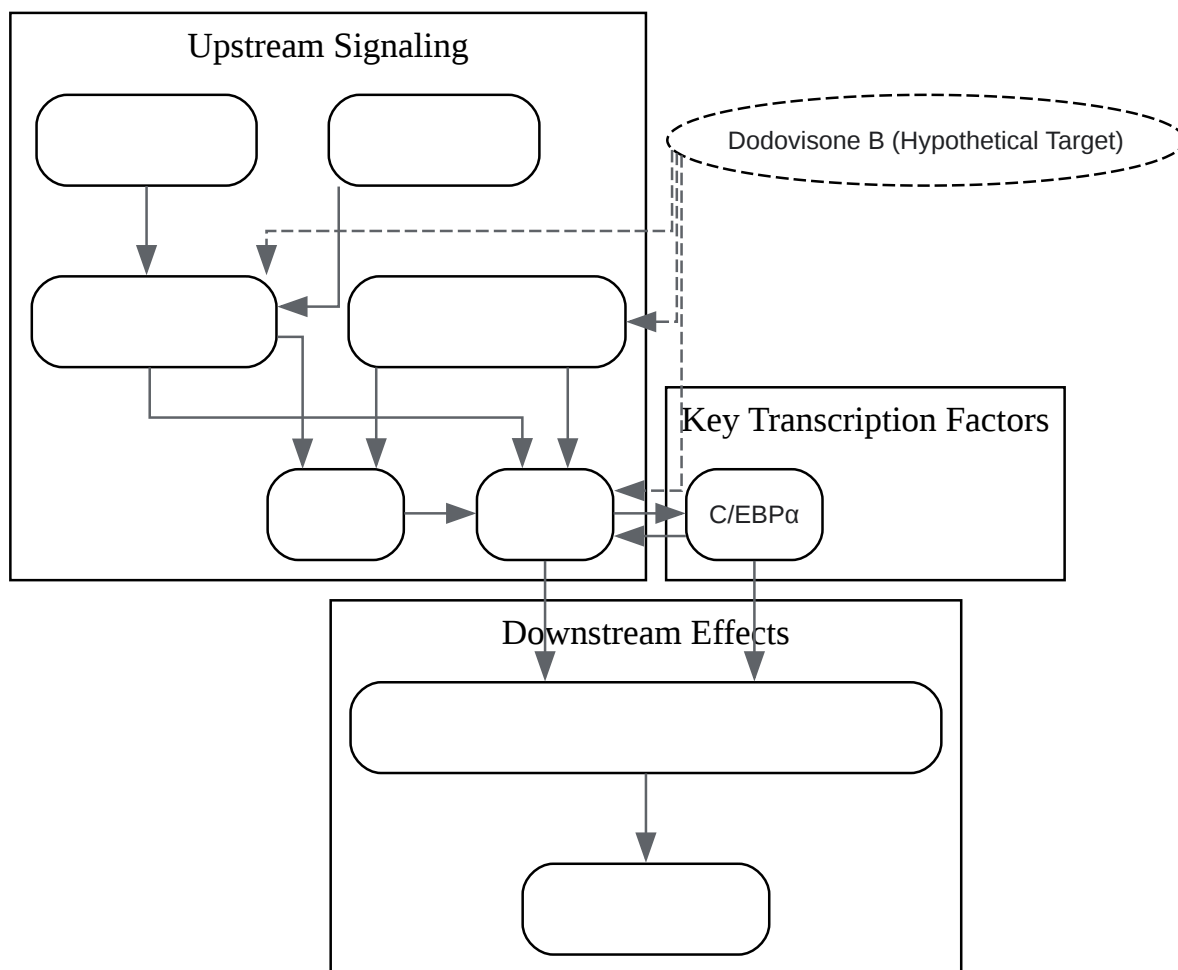


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Caption: Hypothetical workflow for investigating the effect of **Dodovisone B** on adipogenesis in 3T3-L1 cells.

Potential Signaling Pathway Involvement in Adipogenesis

The process of adipogenesis is regulated by a complex network of signaling pathways. Key transcription factors such as Peroxisome Proliferator-Activated Receptor gamma (PPAR γ) and CCAAT/enhancer-binding proteins (C/EBPs) are considered master regulators of this process. Should **Dodovisone B** or its related compounds influence adipogenesis, it would likely modulate these or upstream signaling pathways.



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Caption: A simplified diagram of the adipogenesis signaling pathway, indicating potential points of influence for compounds like **Dodovisone B**.

Conclusion

Dodovisone B is a structurally characterized isoprenylated flavonoid from *Dodonaea viscosa*. While its chemical properties are defined, there is currently no available data on its biological activities or mechanism of action. Based on the observed effects of related compounds from the same plant, a potential avenue for future research lies in the investigation of its effects on adipogenesis and associated signaling pathways. Further studies are required to elucidate the pharmacological profile of **Dodovisone B** and to determine its potential for therapeutic applications.

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- To cite this document: BenchChem. [Dodovisone B (CAS Number 1616683-51-2): A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593475#dodovisone-b-cas-number-1616683-51-2]

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